

Application Notes and Protocols: Enbucrilate for Corneal Perforations

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Compound of Interest

Compound Name: Enbucrilate

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Introduction: Corneal perforation is an ophthalmic emergency that can lead to severe visual impairment and loss of the eye.[1][2][3] **Enbucrilate**, a n-butyl-2-cyanoacrylate tissue adhesive, has emerged as a valuable tool in the management of corneal perforations, offering a non-sutured method for wound closure.[4][5] It serves as a temporizing measure, allowing for the control of infection and inflammation before definitive surgical intervention, and in some cases, can be a definitive treatment itself.[1][2] These application notes provide a comprehensive overview of the use of **enbucrilate** in ophthalmic surgery for corneal perforations, including clinical data, detailed protocols, and key considerations for its application.

Mechanism of Action: Cyanoacrylates are liquid monomers that rapidly polymerize upon contact with anions, such as the hydroxyl ions found in water or weak bases present on tissue surfaces.[1] This polymerization process, known as hydroxylation, results in a strong, solid adhesive that seals the corneal defect.[1] The alkyl side chains of the cyanoacrylate molecule influence the degradation rate and histotoxicity; longer chains, like that of n-butyl-2-cyanoacrylate, degrade more slowly, reducing the accumulation of toxic byproducts.[2]

Quantitative Data Summary

The efficacy of **enbucrilate** in sealing corneal perforations has been evaluated in numerous clinical studies. The following tables summarize key quantitative data from this research.

Table 1: Success Rates of **Enbucrilate** Application for Corneal Perforations

Study (Year)	Number of Eyes	Perforation Size	Success Rate (Sealing of Perforation)	Notes
Raj et al. (2020) [6][7]	67	≤3.0 mm	83.58%	Infective keratitis was the major etiology.
Unnamed Study (2024)[5]	42	≤3.0 mm	85.71%	14.29% required therapeutic penetrating keratoplasty (TPK).
Kasetsuwan et al.[1]	66	<3 mm	91%	Included patients who were glued up to five times.
Sharma et al. (2003)[8][9]	22	up to 3 mm	86%	Compared to fibrin glue (79% success rate).
Moorthy et al. (2010)[8][10]	46	Not specified	37%	In cases of herpetic keratitis; 57% required therapeutic keratoplasty.
Unnamed Study (2023)[11]	25	Median 2.0 mm	86.9% (with repeat applications)	56.5% success with a single application.
Unnamed Study[1]	30	<3 mm	67% (episodic success)	47% healed without further surgical intervention.

Table 2: Complications Associated with **Enbucrilate** Use

Complication	Incidence Rate	Study
Corneal Vascularization	5 of 30 eyes	Unnamed Study[1]
Conjunctival and Corneal Irritation	2 of 30 eyes	Unnamed Study[1]
Secondary Microbial Keratitis	1 of 30 eyes	Unnamed Study[1]
Endophthalmitis	2 of 25 eyes	Unnamed Study (2023)[11]
Worsening Keratitis	24.2%	Unnamed Study[1]
Giant Papillary Conjunctivitis	Higher rate than fibrin glue	Sharma et al. (2003)[9]
Secondary Glaucoma	Common complication	Unnamed Study[9]

Table 3: Glue Adherence and Reapplication

Parameter	Value	Study
Median Duration of Adhesion	14 days (range 1-1945)	Unnamed Study[1]
Mean Duration of Adhesion	72 days (range 1-660)	Leahey et al. (1993)[12]
Mean Duration of Adhesion	26.45 ± 6.24 days	Unnamed Study[4]
Multiple Applications Required	31%	Moorthy et al. (2010)[8][10]
Multiple Applications Required	37.8%	Unnamed Study

Experimental Protocols

Patient Selection Criteria

Enbucrilate application is indicated for corneal perforations that are typically 3 mm or smaller in diameter.[2][9] It can be used for various etiologies, including infectious keratitis, non-infectious corneal melts, and trauma.[2][4]

Inclusion Criteria:

- Corneal perforation ≤ 3 mm in diameter.

- Impending corneal perforation due to stromal thinning.[2]
- Leaking surgical wounds.[2]

Exclusion Criteria:

- Perforations larger than 3 mm.
- Prolapse of intraocular contents that cannot be repositioned.[13]
- Inability of the patient to cooperate during the procedure.

Pre-Procedure Protocol

- Informed Consent: Obtain informed consent from the patient after explaining the procedure, risks, and benefits.
- Anesthesia: Administer topical anesthesia.[4][14]
- Patient Positioning: The procedure should be performed with the patient in a supine position under an operating microscope.[9][14]
- Exposure: Use a non-compressing eyelid speculum to ensure adequate exposure of the cornea.[9][14]
- Anterior Chamber Maintenance: If the anterior chamber is flat, an intracameral injection of a viscoelastic solution or air can be used to reform the chamber and protect intraocular structures from the adhesive.[9][13]

Enbucrilate Application Protocol

- Preparation of the Corneal Surface:
 - Gently debride the epithelium around the perforation site using a Weck-cel sponge or similar instrument.[9]
 - Thoroughly dry the area of the perforation. This is a critical step as the glue polymerizes in the presence of fluid, and a wet surface will cause premature solidification before proper

adhesion.

- Preparation of the Adhesive:
 - A small amount of **enbucrilate** is placed on a sterile surface, such as a plastic drape or the inside of a sterile glove wrapper.[9]
 - Draw a tiny amount of the adhesive into a 30-gauge needle on a tuberculin syringe or an insulin syringe.[4][9]
- Application of the Adhesive:
 - Apply a small droplet of **enbucrilate** directly onto the dried perforation site.[9] The glue will polymerize and harden within seconds.[9]
 - Alternative "Patch" Technique: A disc can be cut from a sterile plastic drape. A drop of glue is placed on the disc, which is then placed over the perforation. This can provide a smoother surface and reduce the risk of glue entering the anterior chamber.[14]
- Post-Application Assessment:
 - Allow the adhesive to air dry.[4]
 - Perform a Seidel test using a fluorescein strip to confirm that there is no remaining aqueous leak.[9]

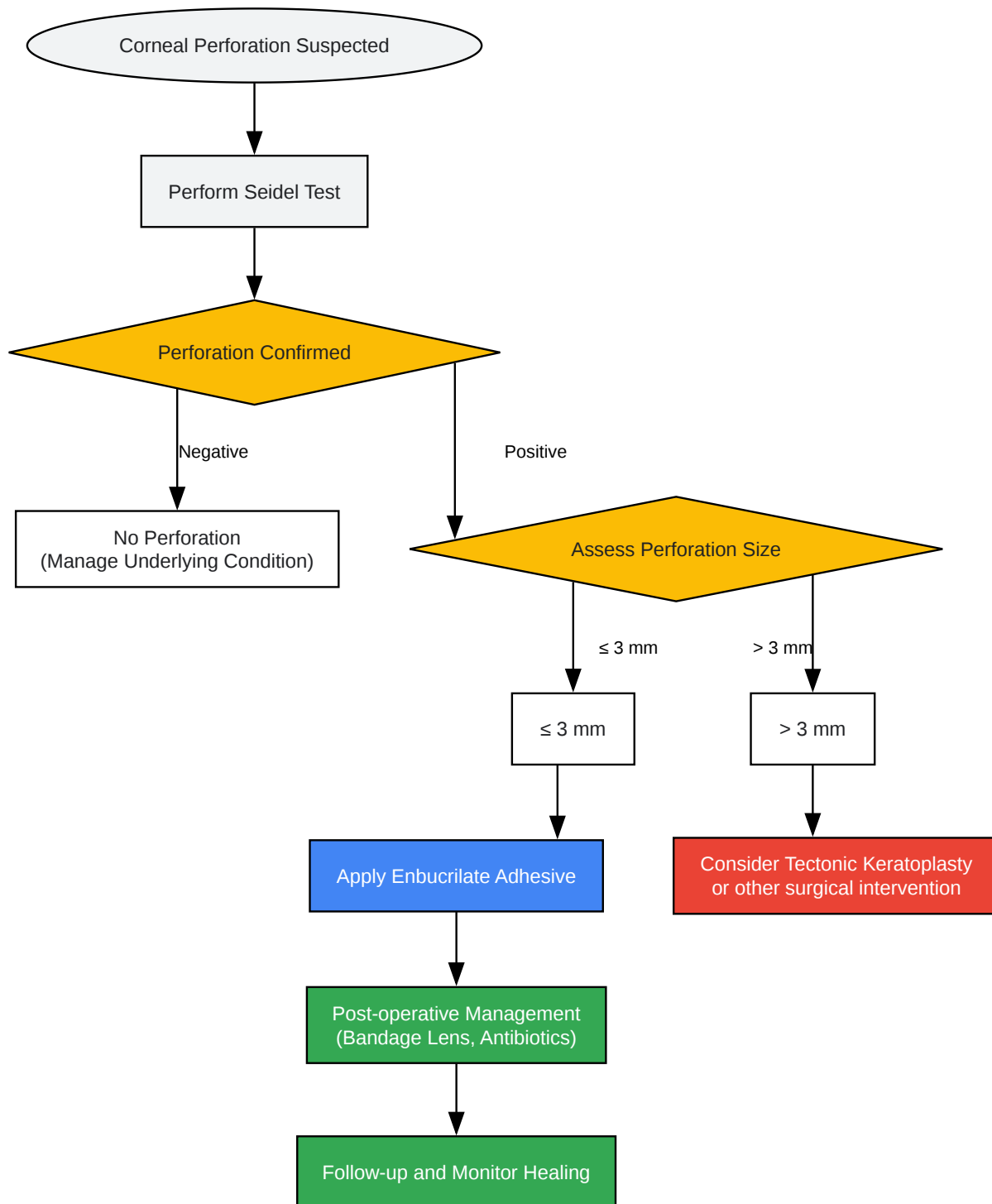
Post-Operative Management

- Bandage Contact Lens: Place a soft bandage contact lens over the dried adhesive to improve patient comfort and protect the glue from being dislodged by the eyelids.[4][9] In cases of microbial keratitis, a bandage contact lens may be avoided.[8]
- Medications:
 - Prescribe topical antibiotics as prophylaxis for as long as the glue and contact lens are in place.[9]

- If the perforation was due to an infectious cause, continue appropriate antimicrobial therapy (antibacterial, antifungal, or antiviral).[4]
- Aqueous suppressants may be used to lower intraocular pressure and reduce fluid flow through the perforation, promoting healing.
- Oral doxycycline and vitamin C may be considered to inhibit collagenase and support collagen synthesis, respectively.
- Follow-up:
 - Closely monitor the patient for signs of infection, inflammation, premature dislodgement of the glue, and other complications.[1]
 - The glue and bandage contact lens should ideally be left in place until they spontaneously slough off.[9]

Visualizations

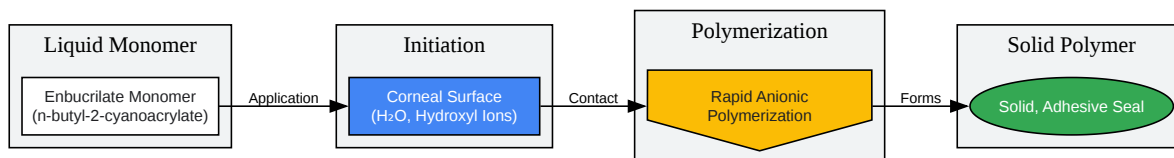
Decision-Making Workflow for Corneal Perforation Management



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Caption: Decision workflow for using **enbucrilate** in corneal perforations.

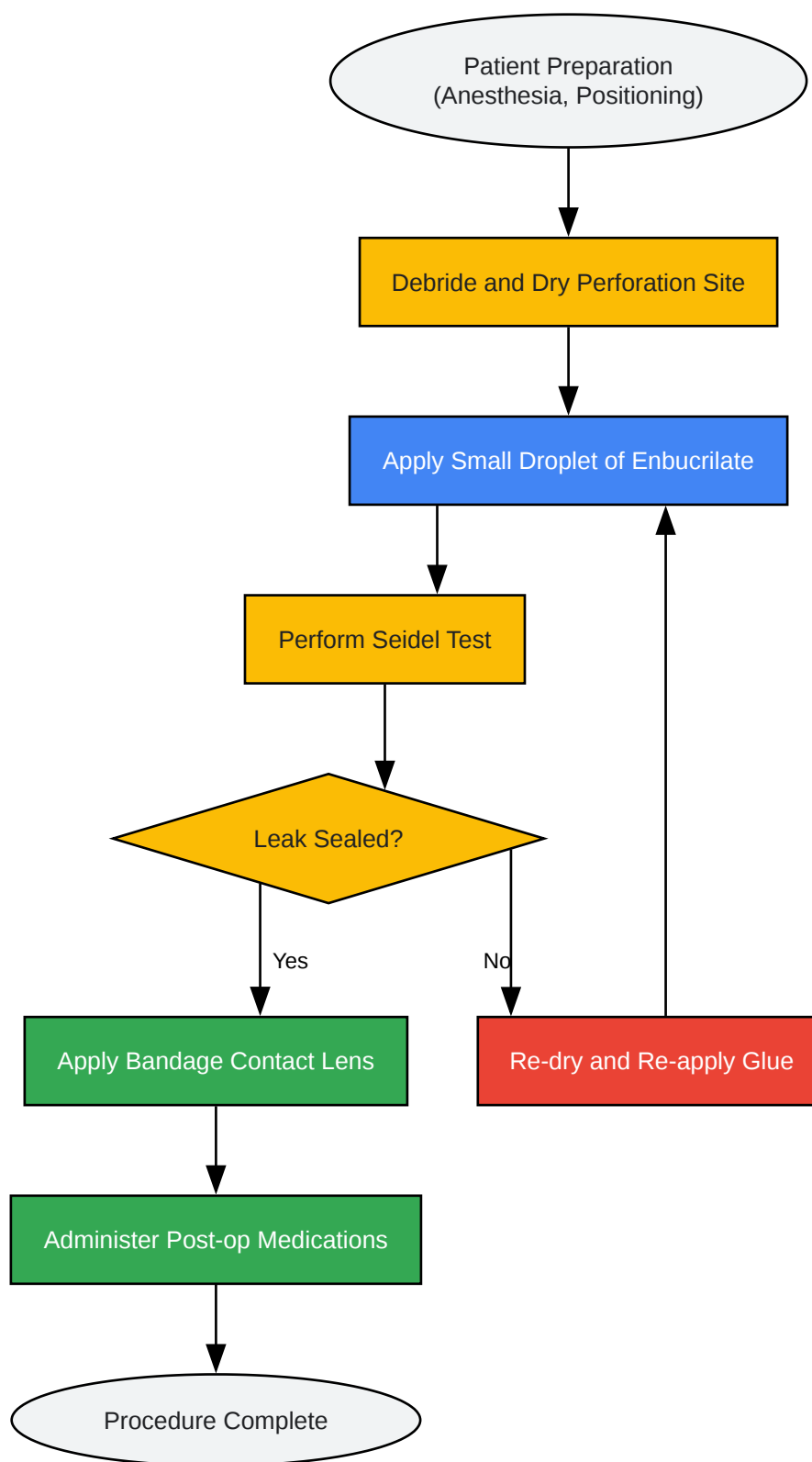
Enbucrilate Polymerization on the Corneal Surface



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Caption: Mechanism of **enbucrilate** polymerization on the cornea.

Experimental Workflow for Enbucrilate Application



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Caption: Step-by-step workflow for **enbucrilate** application.

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